

# Foramsulfuron degradation and persistence in water systems

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

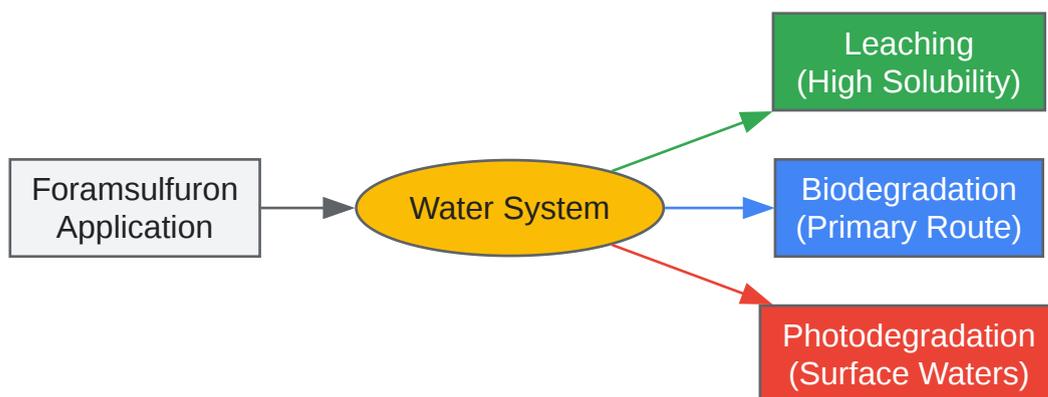
[Get Quote](#)

## Chemical Properties and Environmental Fate

The table below summarizes the key properties of **Foramsulfuron** related to its behavior in water systems, based on regulatory data [1].

Property	Value / Description	Implication for Water Systems
Water Solubility (at 20°C, pH 7)	3293 mg/L [1]	<b>High</b> ; indicates high mobility and potential for leaching into groundwater.
Soil/Water Persistence	"Not normally persistent" [1]	Degrades relatively quickly; specific half-life data in water is not provided in search results.
Primary Degradation Process	<b>Biodegradation</b> is a key route [1].	Degradation rate in water is influenced by microbial population and water quality.
Photodegradation	Potential pathway (inferred from general knowledge)	Can occur in surface waters; however, specific rate constants for Foramsulfuron are not available in the search results.
Log P (at 20°C, pH 7)	-0.78 [1]	<b>Low</b> ; suggests low potential for bioaccumulation.

The following diagram illustrates the general relationship between **Foramsulfuron**'s properties and its fate in an aquatic environment.



Click to download full resolution via product page

**Foramsulfuron**'s high solubility leads to two main outcomes: leaching into groundwater or degradation primarily via microbial action or sunlight [1].

### ***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (Ref: AE F130360) Foramsulfuron [sitem.herts.ac.uk]

To cite this document: Smolecule. [Foramsulfuron degradation and persistence in water systems].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b638527#foramsulfuron-degradation-and-persistence-in-water-systems>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)